

A Technical Guide to Hydroxyatenolol-d7 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxyatenolol-d7

Cat. No.: B13859743

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on **Hydroxyatenolol-d7**, a deuterated analog of a primary metabolite of the beta-blocker atenolol. This guide is intended for researchers in pharmacology, drug metabolism, and analytical chemistry, offering insights into its cost, relevant biological pathways, and its application as an internal standard in quantitative bioanalysis.

Introduction to Hydroxyatenolol-d7

Hydroxyatenolol-d7 is the isotopically labeled form of Hydroxyatenolol, a metabolite of Atenolol. Atenolol is a cardioselective β -adrenergic blocker used in the management of hypertension and angina pectoris. Due to the incorporation of seven deuterium atoms, **Hydroxyatenolol-d7** serves as an ideal internal standard for mass spectrometry-based quantification of Hydroxyatenolol and Atenolol in biological matrices. Its chemical properties are nearly identical to the unlabeled analog, but its increased mass allows for clear differentiation in a mass spectrometer.

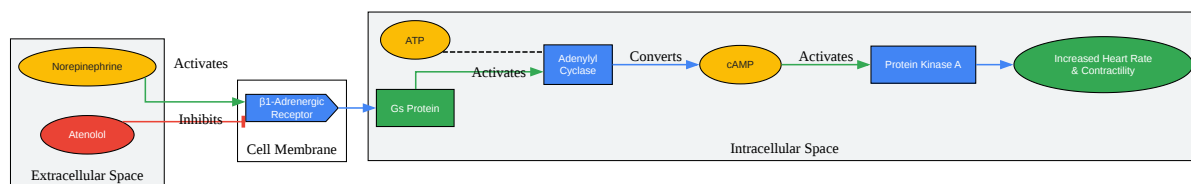
Cost of Hydroxyatenolol-d7 for Research

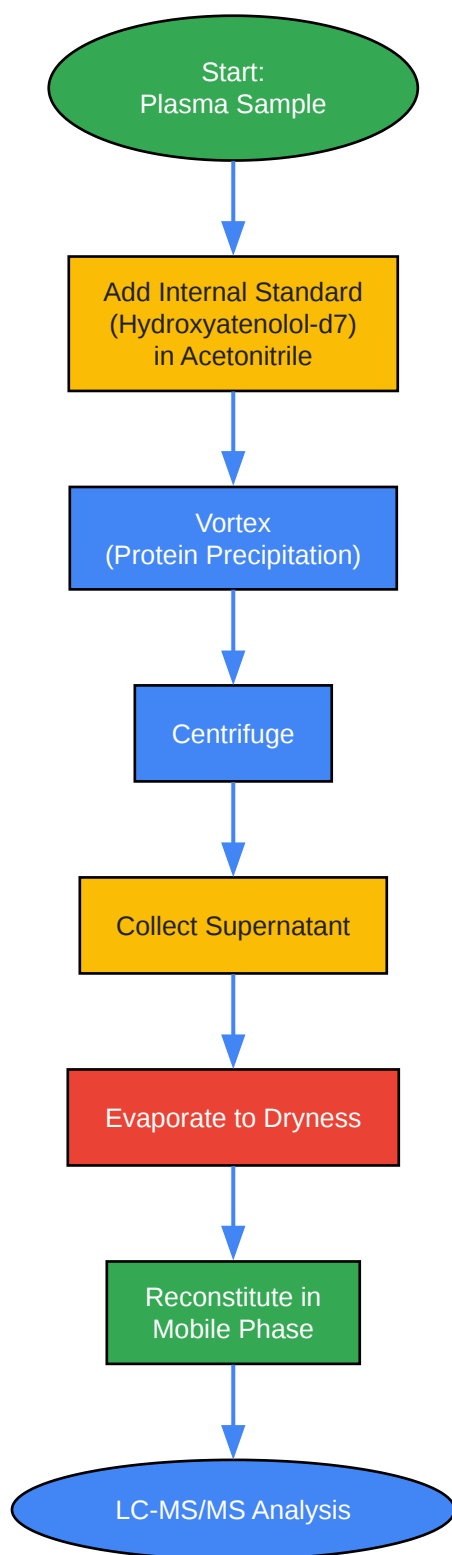
The cost of **Hydroxyatenolol-d7** can vary significantly based on the supplier, purity, and quantity purchased. For accurate and up-to-date pricing, it is recommended to request quotes directly from the suppliers. The following table summarizes publicly available information and suppliers.

Supplier	Product Number	Quantity	Price (EUR)	Notes
Toronto Research Chemicals (via Fisher Scientific)	TRC-H802482-1MG	1 mg	292.57	Price as of late 2025. Restrictions may apply.
Clearsynth	CS-T-100241	N/A	Inquiry required	Offers custom quotes.
Cayman Chemical	N/A	N/A	Inquiry required	Intended for use as an internal standard.
Simson Pharma	A110023 ((R)-Atenolol-d7)	N/A	Inquiry required	Offers custom synthesis.

Biological Context: The Atenolol Signaling Pathway

Atenolol, the parent compound of Hydroxyatenolol, primarily acts by antagonizing the β 1-adrenergic receptor, which is predominantly found in cardiac tissue.[1][2][3] Understanding this pathway is crucial for researchers investigating the pharmacodynamics of atenolol and its metabolites. The binding of catecholamines (like norepinephrine) to the β 1-adrenergic receptor activates a Gs protein, which in turn stimulates adenylyl cyclase to produce cyclic AMP (cAMP). [4] cAMP then activates Protein Kinase A (PKA), leading to a cascade of events that increase heart rate and contractility.[4] Atenolol blocks this initial step, leading to its therapeutic effects.





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- To cite this document: BenchChem. [A Technical Guide to Hydroxyatenolol-d7 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13859743#cost-of-hydroxyatenolol-d7-for-research]

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